

Technical Support Center: Acetyl-Hirudin (53-65) Stability & Handling[1]

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Compound of Interest

Compound Name: Acetyl-Hirudin (53-65) (sulfated)

CAS No.: 348603-19-0

Cat. No.: B1495770

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Executive Summary & Molecule Profile[1]

Welcome to the Technical Support Center. You are likely working with Acetyl-Hirudin (53-65), a C-terminal fragment of the thrombin inhibitor hirudin.[1] This peptide is critical for kinetic studies of thrombin inhibition, specifically targeting the fibrinogen-binding exosite I.

However, this specific sequence presents a "perfect storm" of stability challenges due to its unique primary structure.

Molecule Profile:

- Sequence: Ac-Asn(53)-Gly(54)-Asp(55)-Phe-Glu-Glu-Ile-Pro-Glu-Glu-Tyr-Leu-Gln(65)-OH[1]
- Isoelectric Point (pI): ~3.2 (Highly Acidic)[1]
- Critical Instability Motif: Asn-Gly (N-G) at the N-terminus.[1][2]
- Solubility Class: Acidic (Soluble in basic buffers; insoluble in acidic media).[1]

Troubleshooting Guide (FAQ Format)

Category A: Solubilization Issues

Q1: I tried dissolving the peptide in 0.1% TFA/Water (standard HPLC solvent), but it formed a cloudy suspension. What happened?

Diagnosis: Isoelectric Precipitation. Explanation: Acetyl-Hirudin (53-65) contains five acidic residues (1 Asp, 4 Glu) and a C-terminal carboxyl group.^[1] Its pI is approximately 3.2. In 0.1% TFA (pH ~2.0), these carboxyl groups are protonated (uncharged). Without charge repulsion, the hydrophobic core (Phe-Ile-Pro-Tyr-Leu) drives aggregation, causing the peptide to "crash out."^[1]

Solution:

- Initial Solubilization: Dissolve the peptide in a minimal volume of mild base, such as 0.1% Ammonium Hydroxide (NH₄OH) or 100 mM Tris (pH 8.0). The goal is to deprotonate the carboxyls (), generating negative charges that repel each other and solvate the peptide.
- Dilution: Once dissolved, dilute rapidly with your working buffer (e.g., PBS or water) to the desired concentration.

Q2: Can I use DMSO to dissolve it?

Diagnosis: Possible, but risky for this specific sequence. Explanation: While DMSO dissolves the hydrophobic core, it can accelerate oxidation of the Tyr63 residue if the DMSO is not fresh/degassed. Furthermore, DMSO is hygroscopic; water absorption can trigger hydrolysis over long-term storage.^[1] Recommendation: Use sterile water adjusted to pH 7.5-8.0 with NH₄OH as the primary solvent. Use DMSO only if high-concentration stocks (>10 mg/mL) are strictly required.^[1]

Category B: Chemical Stability & Degradation^[3]

Q3: My HPLC shows a "split peak" or a new peak eluting just before the main peak after 24 hours at room temperature. Is this purity failure?

Diagnosis: Asn-Gly Deamidation (The "Hirudin Time-Bomb"). Explanation: This is the most critical stability issue for Hirudin (53-65).^[1] The sequence begins with Asn-Gly.^{[2][3]} The side-chain amide of Asparagine (Asn53) attacks the backbone amide nitrogen of Glycine (Gly54), forming a cyclic succinimide intermediate.

- This intermediate hydrolyzes to form a mixture of Aspartyl (native-like) and iso-Aspartyl (beta-peptide) derivatives.^{[1][2]}
- Iso-Asp formation alters the backbone structure, potentially reducing binding affinity to thrombin and shifting HPLC retention times.

Q4: How do I stop the Deamidation?

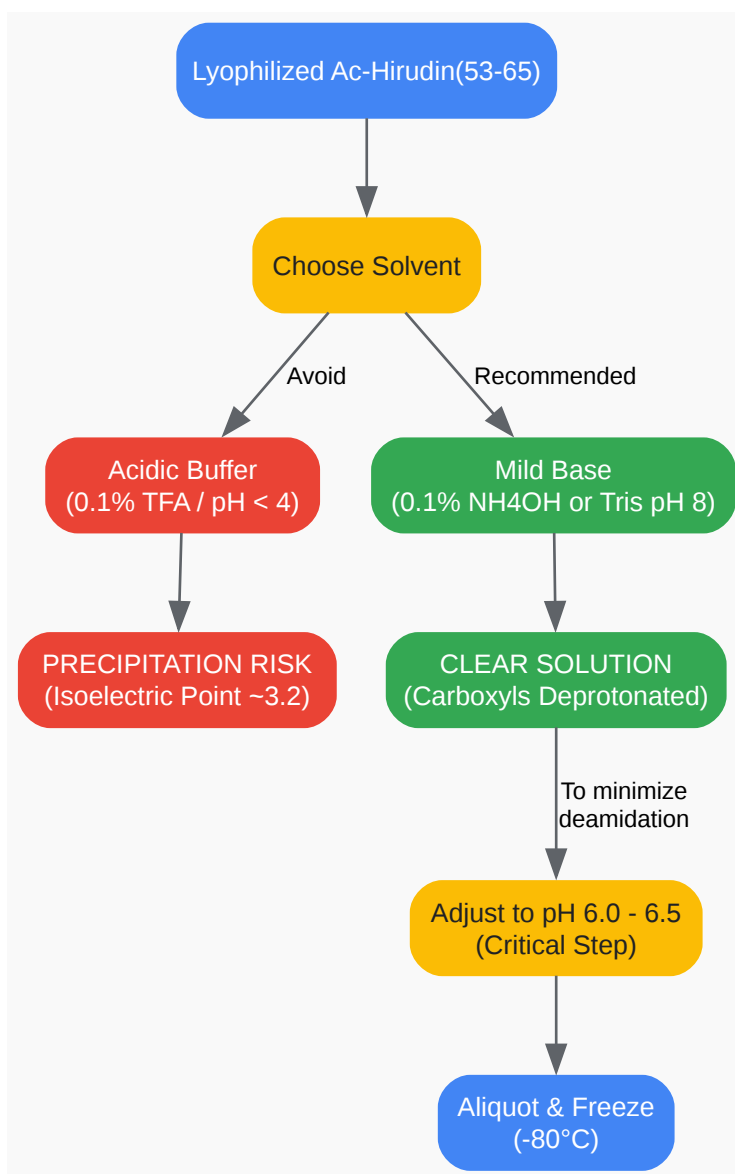
Solution:

- pH Control: Deamidation is base-catalyzed.^[1] While you need basic pH to dissolve it, you must store it at pH 6.0 - 6.5 to minimize deamidation.^[1]
- Temperature: The reaction is highly temperature-dependent. Never store solutions at Room Temperature (RT).^[1]
- Buffer Choice: Phosphate buffers can catalyze deamidation more than Tris or MOPS.

Visualizing the Instability Mechanisms

The following diagrams illustrate the decision logic for handling and the chemical mechanism of degradation.

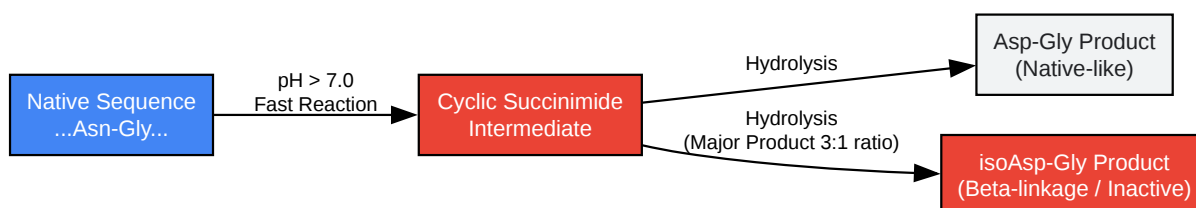
Figure 1: Solubilization & Storage Workflow



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Caption: Workflow for solubilizing acidic peptides to avoid isoelectric precipitation while mitigating deamidation risks.

Figure 2: The Asn-Gly Deamidation Pathway[1]



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Caption: Mechanism of Asn-Gly instability.[1] The formation of isoAspartate is the primary degradation pathway in solution.

Experimental Protocols

Protocol A: Stability-Indicating HPLC Method

Use this method to verify the integrity of your peptide before critical assays.

Parameter	Setting
Column	C18 Reverse Phase (e.g., 250 x 4.6 mm, 5 µm, 300Å pore size)
Mobile Phase A	0.1% TFA in Water (Milli-Q)
Mobile Phase B	0.1% TFA in Acetonitrile (HPLC Grade)
Gradient	10% B to 60% B over 30 minutes
Flow Rate	1.0 mL/min
Detection	UV at 214 nm (peptide bond) and 280 nm (Tyrosine)
Expected Result	Native: Single sharp peak.[1] Deamidated: Pre-eluting shoulder or split peak (isoAsp is more hydrophilic).[1]

Protocol B: Optimal Reconstitution Strategy

- Weighing: Weigh peptide in a low-humidity environment (peptide salts are hygroscopic).
- Initial Dissolution: Add 0.1% NH₄OH dropwise to the powder. Vortex gently until clear.
 - Why? Raises pH > 6.0 immediately to bypass the pI insolubility zone.
- Buffer Addition: Dilute to target concentration (e.g., 1 mg/mL) with 20 mM Sodium Phosphate, pH 6.5.

- Why pH 6.5? It is a compromise. pH < 5 risks precipitation; pH > 7 risks rapid deamidation. pH 6.0-6.5 is the "Goldilocks" zone for Asn-Gly peptides.[\[1\]](#)
- Aliquoting: Divide into single-use aliquots in Protein LoBind tubes.
 - Why? While acidic peptides adsorb less to plastic than basic ones, the hydrophobic core (Phe-Ile-Pro) can still drive surface adsorption at low concentrations (<100 µg/mL).[\[1\]](#)
- Freezing: Snap freeze in liquid nitrogen and store at -80°C. Do not store at 4°C for >24 hours.

Summary Data: Buffer Compatibility Matrix

Buffer System	pH Range	Compatibility	Notes
Water + 0.1% TFA	~2.0	Poor	High risk of precipitation due to acidic pI. [1]
PBS (Phosphate Buffered Saline)	7.4	Moderate	Good solubility, but pH 7.4 accelerates Asn-Gly deamidation (half-life ~24-48h). [1]
Tris-HCl	8.0	Low	Excellent solubility, but causes rapid deamidation. [1] Use only for immediate assays.
Sodium Phosphate	6.0 - 6.5	Optimal	Balances solubility (ionized carboxyls) and chemical stability (reduced deamidation). [1]
MES Buffer	6.0	Good	Non-nucleophilic, good buffering capacity at pH 6.0.

References

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 - Establishes the mechanisms of Asn-Gly deamidation and the succinimide intermedi
- Sigma-Aldrich (Merck). "Peptide Stability and Potential Degradation Pathways." [1] Technical Guide.
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- Bachem. "Peptide Handling and Solubility Guidelines." Technical Note.
 - Authoritative source on solubilizing peptides based on pI and amino acid composition.
- Geiger, T., & Clarke, S. (1987). "Deamidation, isomerization, and racemization at asparaginy and aspartyl residues in peptides." *Journal of Biological Chemistry*, 262(2), 785-794.[1]
 - Specific kinetics for Asn-Gly sequences showing they are among the most unstable peptide bonds.[1]

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Sources

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- 2. Deamidation - Wikipedia [en.wikipedia.org]
- 3. Deamidation of -Asn-Gly- sequences during sample preparation for proteomics: Consequences for MALDI and HPLC-MALDI analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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